

Preparing Stock Solutions of Ac-Leu-Arg-AMC: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Acetyl-Leucyl-Arginyl-7-amino-4-methylcoumarin (**Ac-Leu-Arg-AMC**) is a fluorogenic peptide substrate utilized to assay the activity of certain proteases. Cleavage of the amide bond between arginine and 7-amino-4-methylcoumarin (AMC) by an enzyme releases the highly fluorescent AMC moiety. The resulting fluorescence can be measured to quantify enzymatic activity. This document provides detailed protocols for the preparation of **Ac-Leu-Arg-AMC** stock solutions and subsequent working solutions for use in enzyme kinetic assays.

Chemical Properties and Storage

A summary of the key chemical and physical properties of **Ac-Leu-Arg-AMC** is provided in the table below.



Property	Value	
Molecular Formula	C24H34N6O5	
Molecular Weight	486.56 g/mol [1]	
Excitation Wavelength	360-380 nm[2][3]	
Emission Wavelength	440-460 nm[2][3][4]	
Appearance	Lyophilized solid/Powder[1]	
Purity (HPLC)	≥95%	

Storage: The lyophilized powder should be stored at -20°C.[1] Upon reconstitution, the stock solution should be aliquoted and stored at -20°C for up to one month or at -80°C for up to six months to avoid repeated freeze-thaw cycles.[5][6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Ac-Leu-Arg-AMC Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Ac-Leu-Arg-AMC** in dimethyl sulfoxide (DMSO).

Materials:

- Ac-Leu-Arg-AMC (lyophilized powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:



- Equilibration: Allow the vial of lyophilized Ac-Leu-Arg-AMC to equilibrate to room temperature before opening to prevent condensation.
- Mass Calculation: The lyophilized product may contain trifluoroacetic acid (TFA) salts from the purification process, which can contribute to the total mass.[1] For precise concentration calculations, it is recommended to account for the peptide content, which is typically greater than 80%.[1] However, for most standard in vitro assays, the residual TFA levels do not cause interference.[1] For this protocol, we will assume 100% peptide content for simplicity. To prepare a 10 mM stock solution, use the following formula:
 - Mass (mg) = Molarity (mM) * Volume (L) * Molecular Weight (g/mol)
 - For 1 mL (0.001 L) of a 10 mM solution: Mass (mg) = 10 mM * 0.001 L * 486.56 g/mol = 4.8656 mg

Reconstitution:

- Carefully weigh out approximately 5 mg of Ac-Leu-Arg-AMC powder and record the exact weight.
- Add the appropriate volume of DMSO to achieve a 10 mM concentration. For example, to
 5 mg of powder, add 1.028 mL of DMSO.
- Calculation: Volume (mL) = [Mass (mg) / Molecular Weight (g/mol)] / Molarity (mol/L) *
 1000
- Dissolution: Vortex the solution thoroughly until the peptide is completely dissolved. Gentle
 warming and sonication can be used to aid dissolution if necessary.[5]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C.[5][6]

Stock Solution Preparation Table

The following table provides the required mass of **Ac-Leu-Arg-AMC** to prepare stock solutions of various concentrations.



Desired Concentration	Volume	Mass of Ac-Leu-Arg-AMC
1 mM	1 mL	0.487 mg
5 mM	1 mL	2.433 mg
10 mM	1 mL	4.866 mg

Protocol 2: Preparation of a 100 µM Working Solution

This protocol describes the dilution of the 10 mM stock solution to a 100 μ M working solution for use in a typical enzyme assay.

Materials:

- 10 mM Ac-Leu-Arg-AMC stock solution in DMSO
- Assay buffer (e.g., 20 mM TRIS, 1 mM EDTA, 150 mM NaCl, pH 7.3)[7]
- Microcentrifuge tubes
- Calibrated pipettes

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM Ac-Leu-Arg-AMC stock solution at room temperature.
- Dilution Calculation: Use the C1V1 = C2V2 formula to calculate the required volume of the stock solution.
 - C1 = Concentration of stock solution (10 mM)
 - V1 = Volume of stock solution to be added
 - C2 = Desired concentration of working solution (100 μM or 0.1 mM)
 - V2 = Final volume of working solution

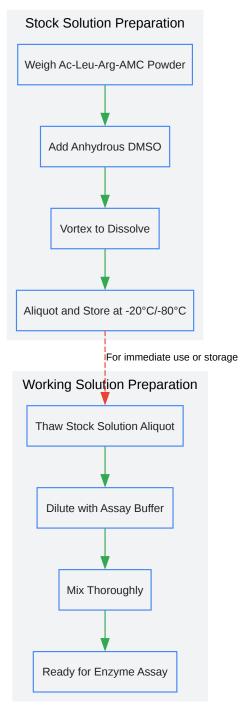


- $\circ~$ To prepare 1 mL of a 100 μM working solution: (10 mM) * V1 = (0.1 mM) * (1 mL) --> V1 = 0.01 mL or 10 μL
- Preparation: Add 10 μ L of the 10 mM **Ac-Leu-Arg-AMC** stock solution to 990 μ L of the assay buffer.
- Mixing: Mix the solution thoroughly by gentle vortexing or pipetting.
- Use: The working solution is now ready for use in the enzyme assay. It is recommended to prepare the working solution fresh on the day of the experiment.[8]

Visualizations



Workflow for Ac-Leu-Arg-AMC Stock and Working Solution Preparation

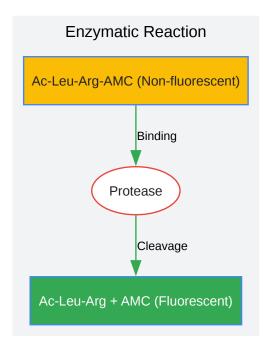


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Caption: Workflow for preparing Ac-Leu-Arg-AMC solutions.



Enzymatic Cleavage of Ac-Leu-Arg-AMC



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